

Application of Trimethyl Trimellitate in High-Temperature Lubricants: Application Notes and Protocols

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Compound of Interest

Compound Name: Trimethyl trimellitate

Cat. No.: B1293766

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Introduction

Trimethyl trimellitate (TMTM) and other trimellitate esters are synthetic ester base oils that have carved a significant niche in the formulation of high-performance lubricants, particularly for high-temperature applications.[1][2][3] Their unique molecular structure, derived from trimellitic anhydride and various alcohols, imparts a combination of desirable properties including high thermal and oxidative stability, low volatility, high flash points, and good lubricity. [1][2][4] These characteristics make them ideal for use in demanding environments where conventional mineral oils or other synthetic base stocks may fail.

This document provides detailed application notes and experimental protocols for researchers and formulators interested in utilizing **trimethyl trimellitate** and related esters in the development of high-temperature lubricants.

Key Properties and Applications

Trimellitate esters are classified as API Group V base oils and are known for their excellent performance in a variety of applications.[4] Their primary advantages in high-temperature lubrication include:

- **High Thermal and Oxidative Stability:** The aromatic core of the trimellitate molecule provides inherent stability at elevated temperatures, resisting breakdown and the formation of sludge and deposits.[\[2\]](#)
- **Low Volatility:** Due to their higher molecular weight and strong intermolecular forces, trimellitate esters exhibit low vapor pressure, which minimizes lubricant loss through evaporation at high temperatures.[\[1\]](#)[\[2\]](#)
- **High Flash and Fire Points:** This property is crucial for safety in high-temperature operations, as it reduces the risk of ignition.[\[1\]](#)[\[2\]](#)
- **Good Solvency:** Trimellitate esters can effectively dissolve additives and keep combustion byproducts in suspension, contributing to cleaner engine and system operation.
- **Good Low-Temperature Fluidity:** Despite their high-temperature stability, many trimellitate esters also possess favorable low-temperature properties, allowing for a wide operating temperature range.[\[1\]](#)[\[4\]](#)

Common applications for lubricants formulated with **trimethyl trimellitate** and other trimellitate esters include:

- High-temperature chain oils[\[1\]](#)[\[2\]](#)
- Air compressor oils[\[1\]](#)[\[2\]](#)
- High- and low-temperature greases[\[1\]](#)[\[2\]](#)
- Engine oils[\[1\]](#)
- Industrial gear oils[\[2\]](#)
- Transformer fluids[\[1\]](#)

Data Presentation

The following tables summarize the typical physical and chemical properties of commercially available trimellitate esters. This data is compiled from various manufacturers to provide a comparative overview.

Table 1: Typical Physical Properties of Commercial Trimellitate Esters

Property	TM108 / Priolube™ 1941	TM143 / Priolube™ 1938	TM306 / Priolube™ 1939
Kinematic Viscosity @ 40°C, cSt	52	143	306
Kinematic Viscosity @ 100°C, cSt	8	13	20.2
Viscosity Index	123	81	73
Pour Point, °C	-45	-30	-23
Flash Point, °C	>250	>260	280
Acid Value, mg KOH/g	≤ 0.1	≤ 0.1	0.05

Data compiled from various commercial sources.[\[2\]](#)[\[4\]](#)

Table 2: Tribological Performance of Trimellitate Esters (Example Data)

Lubricant	Test Conditions	Coefficient of Friction	Wear Scar Diameter (mm)
Triisooctyl trimellitate (TIO)	50N load, 50Hz, 30 min, 75°C	~0.11	~0.55
Triisodecyl trimellitate (TID)	50N load, 50Hz, 30 min, 75°C	~0.10	~0.50
Triisostearyl trimellitate (TIT)	50N load, 50Hz, 30 min, 75°C	~0.09	~0.45

This is example data adapted from a research study and should be considered relative performance under the specified conditions.[\[5\]](#)

Experimental Protocols

The following are detailed protocols for key experiments to evaluate the performance of high-temperature lubricants formulated with **trimethyl trimellitate**.

Protocol 1: Determination of Kinematic Viscosity (ASTM D445)

Objective: To measure the kinematic viscosity of the lubricant, which is its resistance to flow under gravity.^[6]

Apparatus:

- Calibrated glass capillary viscometer (e.g., Ubbelohde type).
- Constant temperature bath with a precision of $\pm 0.02^{\circ}\text{C}$.^[7]
- Stopwatch accurate to 0.1 seconds.
- Thermometer.

Procedure:

- Select a clean, dry, calibrated viscometer of the appropriate size for the expected viscosity.
- Filter the lubricant sample through a fine-mesh screen to remove any particulate matter.
- Charge the viscometer with the lubricant sample in the manner dictated by the viscometer type.
- Place the charged viscometer into the constant temperature bath set to the desired test temperature (e.g., 40°C or 100°C).^[8]
- Allow the viscometer to equilibrate in the bath for at least 30 minutes to ensure the sample has reached the test temperature.^[7]
- Using suction, draw the lubricant up through the capillary tube to a point above the upper timing mark.
- Release the suction and allow the lubricant to flow freely down the capillary.

- Start the stopwatch as the leading edge of the meniscus passes the upper timing mark.
- Stop the stopwatch as the leading edge of the meniscus passes the lower timing mark.
- Record the flow time in seconds.
- Repeat the measurement at least twice. The flow times should be within a specified tolerance.
- Calculate the kinematic viscosity by multiplying the average flow time by the viscometer calibration constant.[\[9\]](#)

Calculation: Kinematic Viscosity (cSt) = Viscometer Constant (cSt/s) × Average Flow Time (s)

Protocol 2: Determination of Flash Point (ASTM D92 - Cleveland Open Cup)

Objective: To determine the lowest temperature at which the lubricant vapors will ignite when an ignition source is passed over it.[\[10\]](#)

Apparatus:

- Cleveland Open Cup apparatus.[\[11\]](#)
- High-temperature thermometer.
- Heating source.
- Test flame applicator.

Procedure:

- Clean and dry the test cup thoroughly.
- Fill the test cup with the lubricant sample to the filling mark.
- Place the thermometer in the designated holder.

- Apply heat to the cup at a steady rate of 5 to 6°C per minute.[\[11\]](#)
- As the temperature rises, apply the test flame across the center of the cup at specified temperature intervals.
- The flash point is the lowest temperature at which the application of the test flame causes the vapors above the liquid to ignite and a distinct flash is observed.[\[11\]](#)
- Record the flash point temperature.

Protocol 3: Evaluation of Wear Preventive Characteristics (ASTM D4172 - Four-Ball Method)

Objective: To assess the anti-wear properties of the lubricant under sliding contact conditions.
[\[12\]](#)

Apparatus:

- Four-Ball Wear Tester.[\[13\]](#)
- Steel balls (test specimens).
- Microscope for measuring wear scars.

Procedure:

- Thoroughly clean the test balls and the test cup with a suitable solvent.
- Place three steel balls in the test cup and lock them in place.
- Pour the lubricant sample into the cup, ensuring the balls are fully submerged.
- Place the fourth ball in the chuck of the test machine.
- Assemble the test cup onto the machine and apply the desired load and rotational speed (e.g., 1200 rpm, 40 kgf load).

- Run the test for a specified duration (e.g., 60 minutes) at a controlled temperature (e.g., 75°C).
- After the test, disassemble the apparatus and clean the three stationary balls.
- Measure the diameter of the wear scars on the three stationary balls using a microscope.
- Calculate the average wear scar diameter. A smaller diameter indicates better anti-wear properties.

Protocol 4: Assessment of Rust-Preventing Characteristics (ASTM D665)

Objective: To evaluate the ability of the lubricant to prevent the rusting of ferrous components in the presence of water.^[14]

Apparatus:

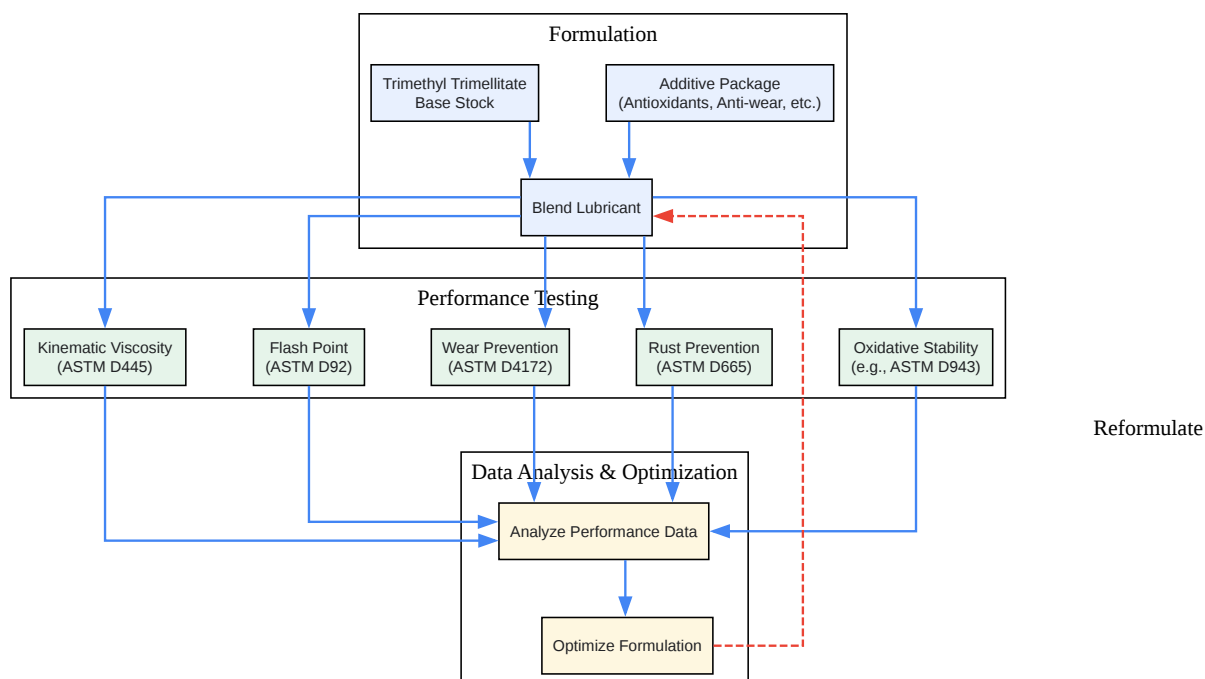
- Rust-preventing characteristics test apparatus (beaker, stirrer, test specimen holder).
- Polished steel test specimen.
- Constant temperature bath.

Procedure:

- Place 300 mL of the lubricant sample into the beaker.
- Add 30 mL of distilled water or synthetic seawater.^[15]
- Place the polished steel specimen into the holder and immerse it in the oil-water mixture.
- Place the beaker in the constant temperature bath maintained at 60°C.
- Stir the mixture for a specified duration, typically 4 or 24 hours.^{[16][17]}
- At the end of the test period, remove the steel specimen, wash it with a solvent, and visually inspect it for any signs of rust.

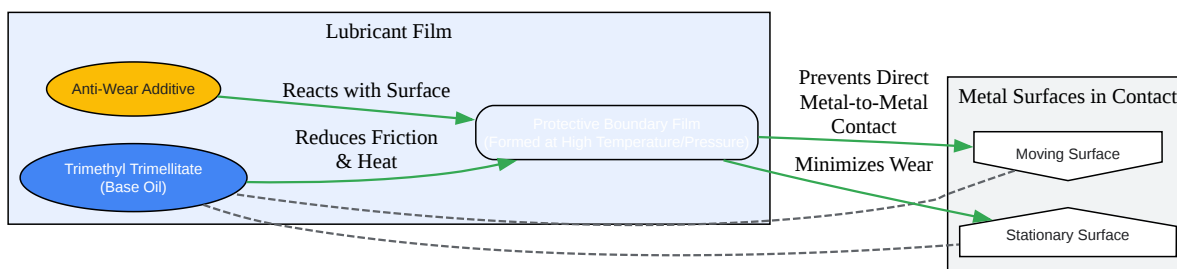
- Report the result as pass or fail based on the absence or presence of rust.

Mandatory Visualizations



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Caption: Workflow for formulating and evaluating high-temperature lubricants.



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Caption: Conceptual diagram of the high-temperature lubrication mechanism.

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